

# An In-depth Technical Guide to Selenium Trioxide

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## Compound of Interest

Compound Name: Selenium trioxide

CAS No.: 13768-86-0

Cat. No.: B077119

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of **selenium trioxide** ( $\text{SeO}_3$ ), a highly reactive and powerful oxidizing agent. The information is curated for professionals in research and development, with a focus on its chemical properties, synthesis, and safe handling. The CAS Registry Number for **selenium trioxide** is 13768-86-0[1][2][3][4].

## Core Properties and Data

**Selenium trioxide** is an inorganic compound with the formula  $\text{SeO}_3$ [1][2][5][6]. It is a white, hygroscopic crystalline solid that is notable for its strong oxidizing capabilities and its nature as a Lewis acid[1][7]. The compound is thermally unstable and tends to decompose into selenium dioxide ( $\text{SeO}_2$ ) and oxygen[1][5]. It is used in the manufacturing of photoelectric cells and solar energy devices[7].

Data Presentation: Quantitative Summary

The following table summarizes the key quantitative data for **selenium trioxide**.

Property	Value	Source
CAS Registry Number	13768-86-0	[1][2][3][4]
Molecular Formula	SeO <sub>3</sub>	[1][2][5][6]
Molar Mass	126.96 g/mol	[1][2]
Appearance	White hygroscopic crystals	[1]
Density	3.44 g/cm <sup>3</sup>	[1]
Melting Point	118.35 °C (245.03 °F; 391.50 K)	[1]
Boiling Point	Sublimes	[1]
Solubility in Water	Very soluble; reacts vigorously to form selenic acid	[1][7][8]
Crystal Structure	Tetragonal	[1]
LD <sub>50</sub> (rat, oral)	7 mg/kg	[1]

## Synthesis and Experimental Protocols

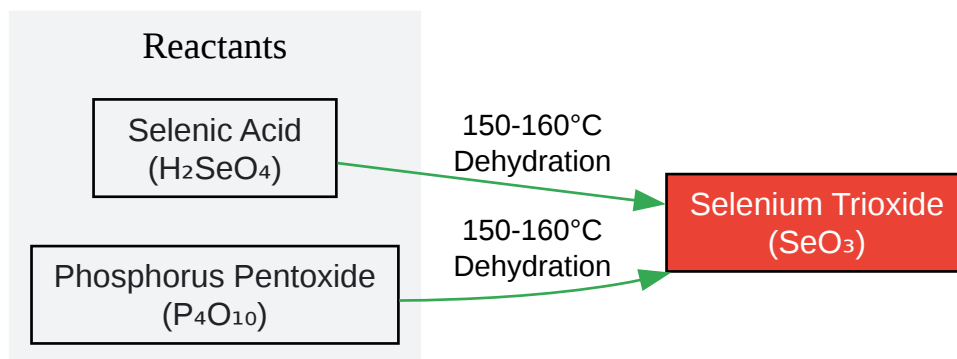
The preparation of **selenium trioxide** is challenging due to its instability relative to selenium dioxide[1]. It cannot be formed by the direct combustion of selenium in oxygen under normal conditions[1].

### Protocol 1: Dehydration of Selenic Acid

This method involves the dehydration of anhydrous selenic acid (H<sub>2</sub>SeO<sub>4</sub>) using a strong dehydrating agent.

- Reactants: Anhydrous selenic acid, Phosphorus pentoxide (P<sub>4</sub>O<sub>10</sub>).
- Procedure:
  - Mix anhydrous selenic acid with phosphorus pentoxide.
  - Heat the mixture to a temperature of 150–160 °C[1].

- **Selenium trioxide** is generated through the removal of water from the selenic acid. The product can be collected via sublimation.
- Reaction:  $2\text{H}_2\text{SeO}_4 + \text{P}_4\text{O}_{10} \rightarrow 2\text{SeO}_3 + 4\text{HPO}_3$



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*Synthesis of SeO<sub>3</sub> via dehydration of selenic acid.*

#### Protocol 2: Reaction of Potassium Selenate with Sulfur Trioxide

This alternative method utilizes liquid sulfur trioxide.

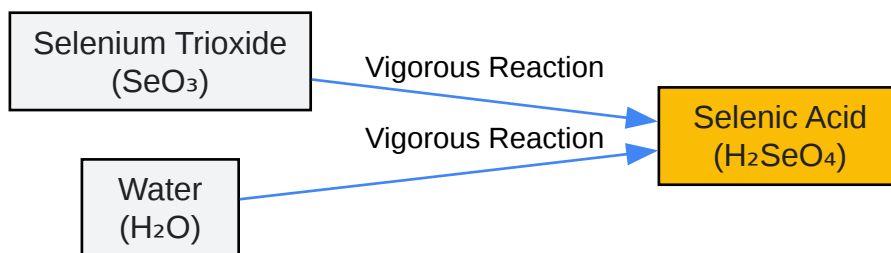
- Reactants: Potassium selenate (K<sub>2</sub>SeO<sub>4</sub>), liquid Sulfur trioxide (SO<sub>3</sub>).
- Procedure:
  - React liquid sulfur trioxide directly with solid potassium selenate[1].
  - The reaction yields **selenium trioxide** and potassium sulfate.
- Reaction:  $\text{K}_2\text{SeO}_4 + \text{SO}_3 \rightarrow \text{SeO}_3 + \text{K}_2\text{SO}_4$

## Chemical Reactivity and Pathways

**Selenium trioxide**'s chemistry is generally similar to that of sulfur trioxide (SO<sub>3</sub>)[1]. It is a powerful oxidizing agent and reacts explosively with many oxidizable organic compounds[1].

### Reaction with Water

SeO<sub>3</sub> reacts vigorously with water to produce selenic acid (H<sub>2</sub>SeO<sub>4</sub>), a strong acid[7][8].

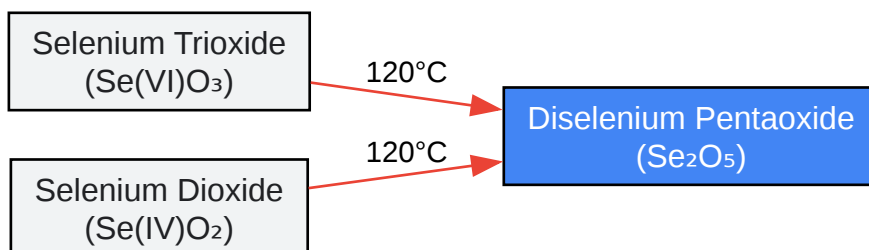


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*Formation of selenic acid from **selenium trioxide** and water.*

Formation of Diselenium Pentaoxide

At elevated temperatures (120 °C), **selenium trioxide** reacts with selenium dioxide to form a mixed-valence compound, diselenium pentaoxide (Se<sub>2</sub>O<sub>5</sub>)[1].



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*Reaction pathway for the formation of diselenium pentaoxide.*

Reactions with Lewis Bases

Similar to SO<sub>3</sub>, **selenium trioxide** acts as a Lewis acid and forms adducts with Lewis bases such as pyridine, dioxane, and ether[1]. This reactivity is crucial for its use in specific organic synthesis applications where controlled delivery of the SeO<sub>3</sub> moiety is required.

## Structural Information

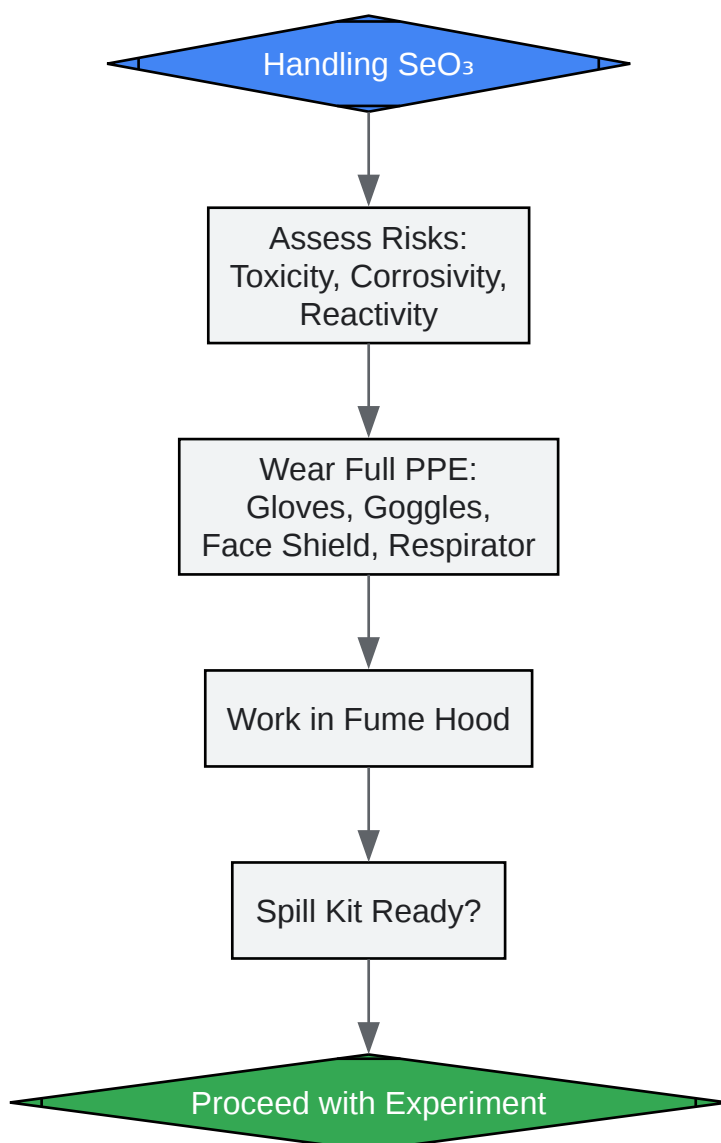
The structure of **selenium trioxide** varies with its physical state.

- Solid Phase: In its solid form,  $\text{SeO}_3$  exists as cyclic tetramers, forming an eight-membered  $(\text{Se-O})_4$  ring. The selenium atoms are 4-coordinate in this structure[1].
- Gas Phase: In the gaseous state, **selenium trioxide** is present as a mixture of trigonal planar monomers (Se-O bond length of 168.78 pm) and the cyclic tetramers found in the solid state[1].

## Safety and Handling

**Selenium trioxide** is a hazardous substance that requires strict safety protocols.

- Hazards: It is classified as toxic if swallowed or inhaled and may cause damage to organs through prolonged or repeated exposure[1]. The substance is corrosive to the eyes, skin, and respiratory tract[7]. Inhalation can lead to lung edema[7]. It is also very toxic to aquatic life with long-lasting effects.
- Reactivity Hazards: As a strong oxidant, it reacts with combustible and reducing materials, potentially causing fire or explosion. It reacts violently with water.
- Personal Protective Equipment (PPE): When handling, use of protective gloves, protective clothing, a face shield, and respiratory protection is mandatory[7].



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*Basic experimental workflow for safely handling SeO<sub>3</sub>.*

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## References

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- [5. Selenium trioxide - Simple English Wikipedia, the free encyclopedia \[simple.wikipedia.org\]](#)
- [6. Selenium trioxide Facts for Kids \[kids.kiddle.co\]](#)
- [7. Selenium Trioxide | SeO3 | CID 115128 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
- [8. Complete the following reaction  \$\text{SeO}\_3 + \text{H}\_2\text{O}\$  | Filo \[askfilo.com\]](#)
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